

# Disperse Red 278 CAS number 68248-10-2 properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Red 278

Cat. No.: B15554066

[Get Quote](#)

## Disperse Red 278: A Technical Guide

CAS Number: 68248-10-2

This technical guide provides an in-depth overview of the core properties, synthesis, and applications of **Disperse Red 278** (CAS No. 68248-10-2), a monoazo dye primarily utilized in the textile industry. This document is intended for researchers, scientists, and professionals in drug development and material science who require detailed technical information.

## Core Properties

**Disperse Red 278** is a synthetic organic colorant characterized by its brilliant red hue. Its low water solubility makes it suitable for dyeing hydrophobic fibers, particularly polyester.

## Physicochemical Properties

Property	Value	Source(s)
CAS Registry Number	68248-10-2	[1]
Molecular Formula	C22H25N5O7	[1]
Molecular Weight	471.46 g/mol	[1]
Appearance	Red or brilliant red powder/crystal powder	[2]
Chemical Class	Single Azo Dye	[1]
Purity	~99% (commercial grade)	[3]

## Fastness Properties on Polyester

Property	Grade	Source(s)
Light Fastness (Xenon)	5/6	[3]
Washing Fastness	4/5	[3]
Sublimation Fastness	4/5	[3]
Rubbing Fastness	4/5	[3]

## Synthesis of Disperse Red 278

The synthesis of **Disperse Red 278** is a two-step process involving diazotization followed by an azo coupling reaction.

### Experimental Protocol: Synthesis

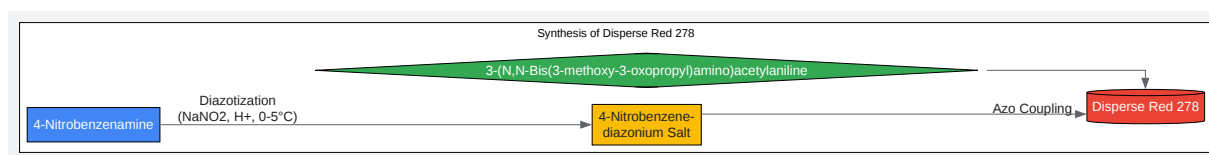
#### Step 1: Diazotization of 4-Nitrobenzenamine

- Dissolve 4-nitrobenzenamine in a suitable acidic solution (e.g., hydrochloric acid or sulfuric acid) and cool the mixture to 0-5°C in an ice bath.
- Slowly add a cooled aqueous solution of sodium nitrite (NaNO<sub>2</sub>) to the 4-nitrobenzenamine solution while maintaining the temperature between 0-5°C.

- Stir the mixture for a specified period to ensure the complete formation of the diazonium salt.

### Step 2: Azo Coupling

- Prepare a solution of the coupling component, 3-(N,N-Bis(3-methoxy-3-oxopropyl)amino)acetylaniline.
- Slowly add the previously prepared diazonium salt solution to the coupling component solution.
- Maintain the temperature and pH of the reaction mixture as required for the coupling reaction to proceed to completion.
- The resulting precipitate, **Disperse Red 278**, is then isolated by filtration, washed with water to remove any unreacted starting materials and byproducts, and dried.<sup>[1]</sup>



[Click to download full resolution via product page](#)

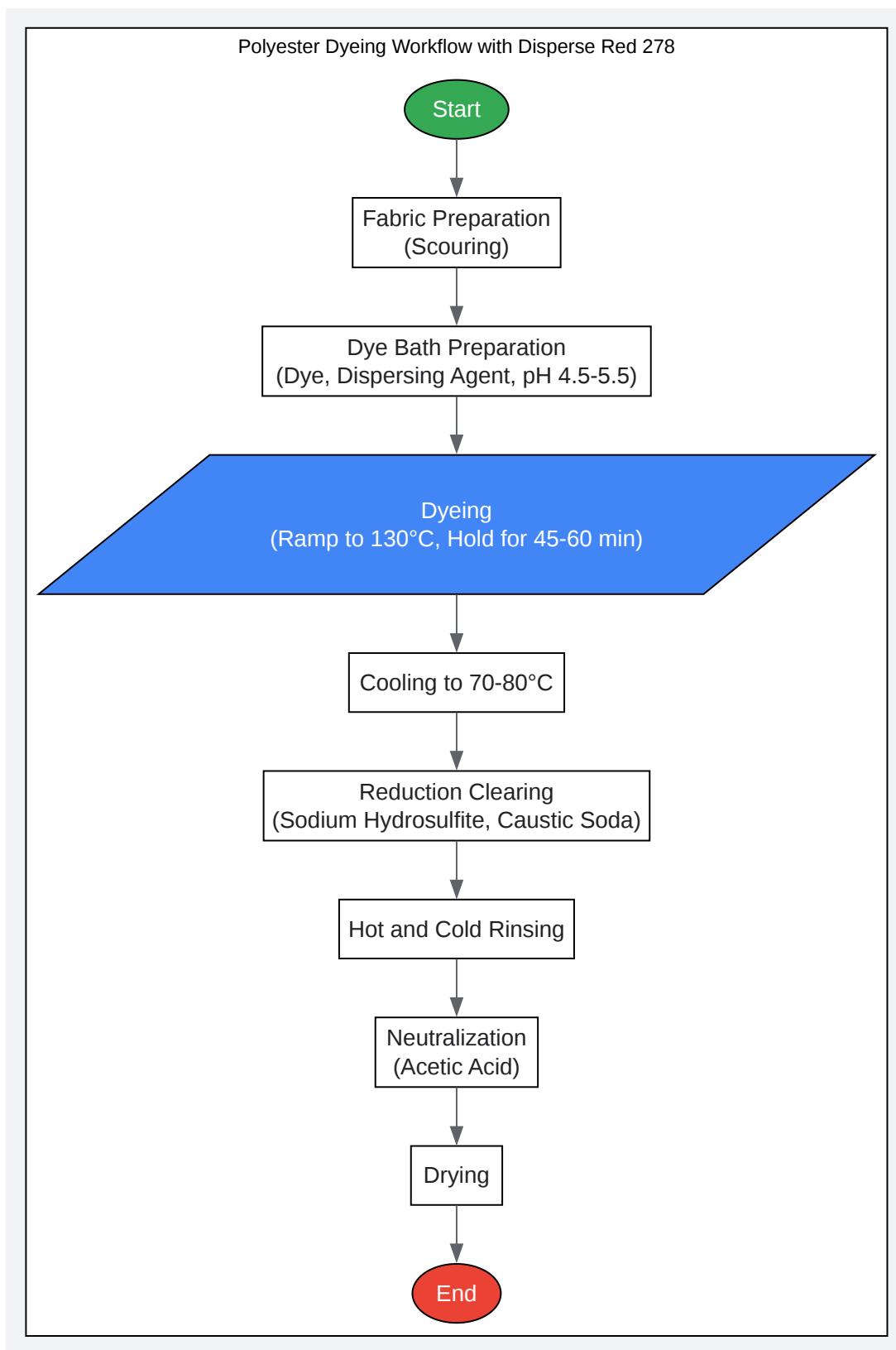
### Synthesis of **Disperse Red 278**

## Application in Polyester Dyeing

**Disperse Red 278** is extensively used for dyeing and printing on polyester and polyester/cotton blended fabrics.<sup>[1]</sup> The high-temperature dyeing method is commonly employed to ensure effective dye penetration and fixation within the polyester fibers.

## Experimental Protocol: High-Temperature Polyester Dyeing

- Fabric Preparation: Scour the polyester fabric with a non-ionic detergent and soda ash solution to remove any impurities, oils, or sizing agents. Rinse thoroughly and dry.
- Dye Bath Preparation:
  - Prepare a dye dispersion by making a paste of **Disperse Red 278** powder with a dispersing agent and then adding it to water.
  - Adjust the pH of the dye bath to an acidic range of 4.5-5.5 using acetic acid.[\[4\]](#)
  - Add other auxiliaries as needed, such as a leveling agent.
- Dyeing Process:
  - Immerse the prepared polyester fabric into the dye bath at approximately 60°C.
  - Gradually raise the temperature of the dye bath to 130°C over 30-45 minutes.[\[4\]](#)
  - Maintain this temperature for 45-60 minutes to allow for dye diffusion and fixation.[\[5\]](#)
- After-treatment:
  - Cool the dye bath down to about 70-80°C.
  - Perform a reduction clearing process to remove any unfixed dye from the fiber surface. This is typically done with a solution of sodium hydrosulfite and caustic soda.
  - Rinse the fabric thoroughly with hot and then cold water.
  - Neutralize the fabric with a dilute solution of acetic acid.
  - Finally, dry the dyed fabric.



[Click to download full resolution via product page](#)

### *Polyester Dyeing Workflow*

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. textilestudycenter.com [textilestudycenter.com]
- 3. 68248-10-2 | Disperse Red 278 Red P-4G | Colorcom Group [colorcominternational.com]
- 4. textilelearner.net [textilelearner.net]
- 5. ijcmas.com [ijcmas.com]
- To cite this document: BenchChem. [Disperse Red 278 CAS number 68248-10-2 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554066#disperse-red-278-cas-number-68248-10-2-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)